

# Validating Cellular Target Engagement of DCAF1 Ligands: A Comparative Guide

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## Compound of Interest

Compound Name: OICR-8268

Cat. No.: B11935679

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For researchers, scientists, and drug development professionals, confirming that a molecule reaches and binds to its intended intracellular target is a critical step. This guide provides a comparative analysis of **OICR-8268**, a known ligand for the DDB1- and CUL4-associated factor 1 (DCAF1), and its analogs, offering insights into their target engagement capabilities within a cellular context. The experimental data presented herein is supported by detailed methodologies for key validation assays.

DCAF1, a substrate receptor for the CRL4 E3 ubiquitin ligase, plays a crucial role in protein degradation and is a compelling target in therapeutic areas such as oncology.<sup>[1][2]</sup> Small molecule ligands that bind to DCAF1, like **OICR-8268**, are valuable tools for the development of novel therapeutics, including proteolysis-targeting chimeras (PROTACs).<sup>[1][3]</sup> This guide compares **OICR-8268** with its precursor, Z1391232269, and a more potent derivative, OICR-41103, focusing on their abilities to engage the DCAF1 target in cells.

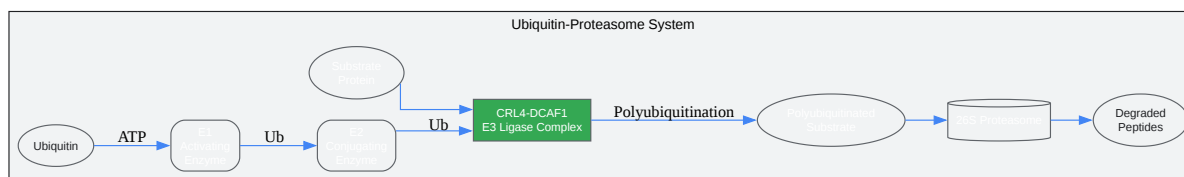
## Comparative Analysis of DCAF1 Ligand Performance

The following table summarizes the key performance metrics of **OICR-8268** and its analogs in engaging the DCAF1 target. The data highlights the significant improvement in potency from the initial hit compound to the optimized chemical probe.

Compound	In Vitro Binding Affinity (SPR K <sub>D</sub> )	Cellular Target Engagement (CETSA EC <sub>50</sub> )	Key Characteristics
Z1391232269	11 μM[1][4]	Not Reported	Initial hit compound identified from a DNA-encoded library screen.[1]
OICR-8268	38 nM[1][2]	10 μM[1][2]	Potent DCAF1 ligand developed through structure-guided optimization of Z1391232269.[1]
OICR-41103	2 nM[5]	167 nM[6]	A highly potent and cell-active chemical probe derived from OICR-8268.[7]

## Visualizing the DCAF1 Signaling Pathway

The following diagram illustrates the role of DCAF1 as a substrate receptor within the Cullin-RING E3 ubiquitin ligase complex, which targets proteins for proteasomal degradation.



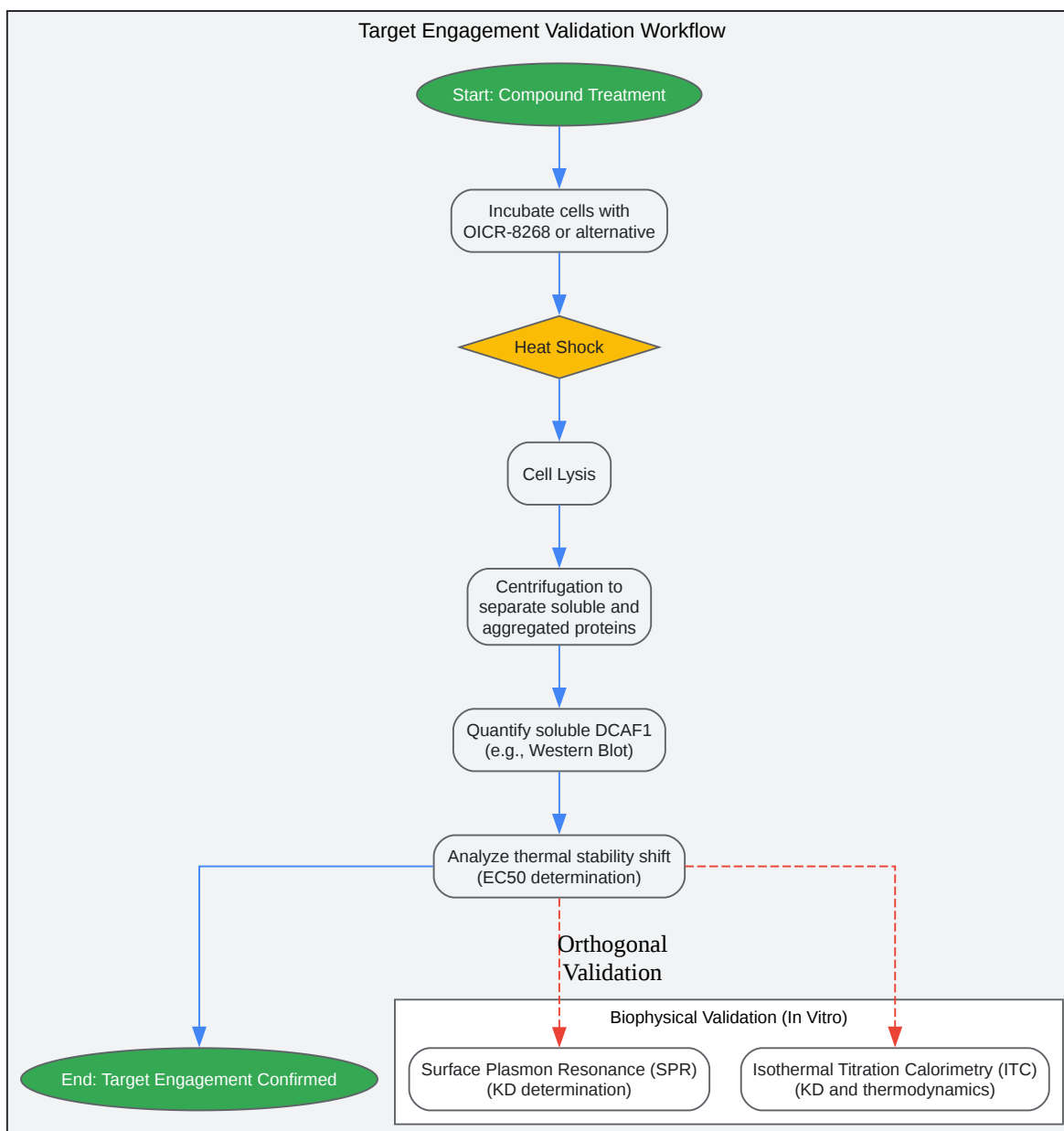
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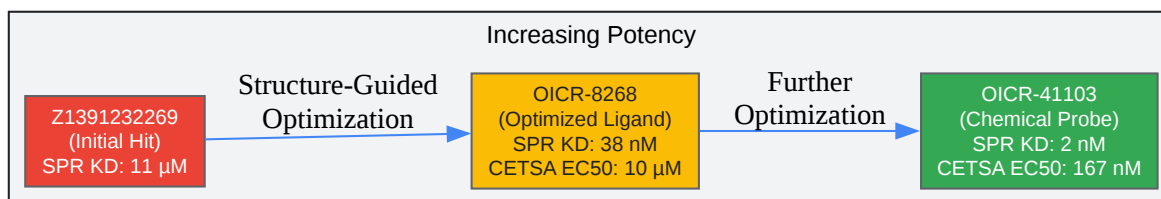
Caption: DCAF1 in the Ubiquitin-Proteasome Pathway.

# Experimental Workflows for Target Engagement

## Validation

Validating the interaction of a small molecule with its intracellular target is paramount. The Cellular Thermal Shift Assay (CETSA) is a powerful technique to confirm target engagement in a cellular environment. The workflow for this assay, along with complementary biophysical methods, is depicted below.





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## References

- 1. Discovery of Nanomolar DCAF1 Small Molecule Ligands - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. aacrjournals.org [aacrjournals.org]
- 4. researchgate.net [researchgate.net]
- 5. OICR-41103 | Structural Genomics Consortium [thesgc.org]
- 6. researchgate.net [researchgate.net]
- 7. OICR-41103 as a chemical probe for the DCAF1 WD40 domain - PubMed [pubmed.ncbi.nlm.nih.gov]
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